

Essential Safety and Disposal Guidance for BMS-593214

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Compound of Interest

Compound Name: BMS-593214

CAS No.: 1004551-40-9

Cat. No.: B606238

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of investigational compounds like **BMS-593214** are paramount for ensuring a safe working environment and maintaining regulatory compliance. In the absence of a specific Safety Data Sheet (SDS) for **BMS-593214**, this document outlines a conservative, step-by-step disposal procedure based on general principles for handling potent, bioactive small molecules.

BMS-593214 is a potent and selective inhibitor of Factor VIIa (FVIIa), a key enzyme in the initiation of the blood coagulation cascade.^{[1][2][3]} Its inhibitory action on this pathway underscores its biological activity and the need for careful handling and disposal.

Quantitative Data Summary

The following table summarizes key chemical and physical properties for **BMS-593214**.

Property	Value	Source
Molecular Formula	C ₃₁ H ₂₇ N ₃ O ₄	[4][5]
Molecular Weight	505.56 g/mol	[4][5]
Mechanism of Action	Inhibitor of Factor VIIa	[1][2][6]

Experimental Protocols: General Disposal Procedure

The following protocol is a general guideline and should be adapted to comply with local, state, and federal regulations, as well as the specific policies of your institution's Environmental Health and Safety (E&S) department.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Given the potent biological activity of **BMS-593214**, consider double-gloving.

2. Waste Segregation and Collection:

- Solid Waste:
 - All solid waste contaminated with **BMS-593214**, including weighing papers, disposable spatulas, contaminated gloves, and bench paper, should be collected in a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the solvents used to handle the compound.
 - Label the container as "Hazardous Waste" and clearly indicate the contents, including "**BMS-593214**" and any solvents.
- Liquid Waste:

- Collect all liquid waste containing **BMS-593214**, such as unused solutions or rinsates, in a sealable, leak-proof hazardous waste container.
- Do not mix incompatible waste streams.[7][8] For example, halogenated and non-halogenated solvents should generally be collected separately.
- The container should be clearly labeled as "Hazardous Waste" with a full description of its contents, including the name and approximate concentration of **BMS-593214** and all solvents.
- Sharps Waste:
 - Needles, syringes, or other sharps contaminated with **BMS-593214** must be disposed of in a designated sharps container.

3. Decontamination:

- Decontaminate all surfaces and equipment that have come into contact with **BMS-593214**.
- Use a suitable solvent (e.g., 70% ethanol, followed by water) to wipe down surfaces, and collect the cleaning materials as solid hazardous waste.

4. Storage of Waste:

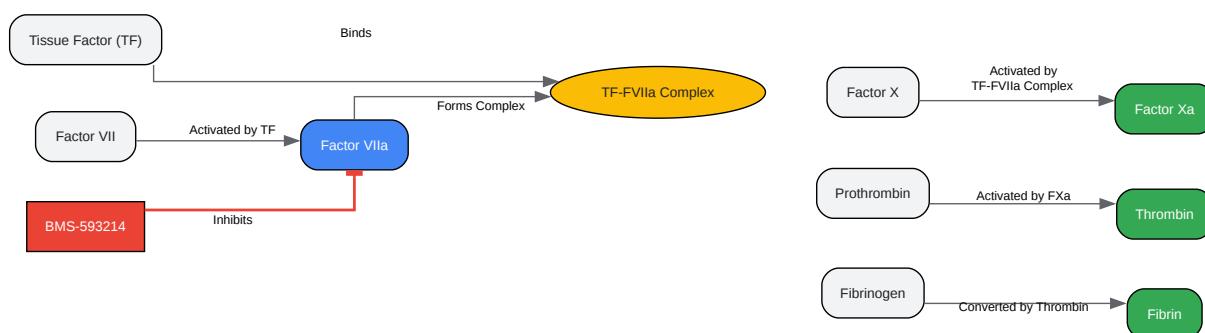
- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from general laboratory traffic.
- Ensure containers are tightly sealed to prevent spills or evaporation.[7]
- Follow your institution's guidelines for the maximum accumulation time for hazardous waste.

5. Final Disposal:

- Contact your institution's E&S department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **BMS-593214** down the drain or in the regular trash.[9][10]

Mandatory Visualization

The following diagram illustrates the simplified extrinsic pathway of the coagulation cascade and highlights the point of inhibition by **BMS-593214**.



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Caption: Inhibition of Factor VIIa by **BMS-593214** in the coagulation cascade.

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